

ORC-13661 HCl Proper Disposal Procedures

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Compound of Interest

Compound Name: *ORC-13661 HCl*

CAS No.: *1589571-77-6*

Cat. No.: *B609762*

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Executive Summary & Immediate Directives

ORC-13661 HCl (BPN-13661) is a potent, orally active mechano-electrical transducer (MET) channel blocker utilized primarily in ototoxicity research. As a novel pharmaceutical candidate with high biological activity (HC50 ~120 nM), it must be handled as a High Potency Active Pharmaceutical Ingredient (HPAPI).

Core Disposal Rule: Under no circumstances should **ORC-13661 HCl** be disposed of via sanitary sewer systems (sink drains) or standard municipal trash. All waste containing this compound must be routed to high-temperature incineration via a licensed hazardous waste contractor.

Quick Reference Table: Waste Stream Classification

Waste Type	Composition	Disposal Container	Destruction Method
Solid Waste	Pure powder, contaminated gloves, weighing boats, paper towels.	Yellow Trace Chemotherapy/Bioactive waste bin (double-bagged).	Incineration (>1000°C)
Liquid Waste	Stock solutions (DMSO/Water), mother liquors, cell culture media (>1 µM).	High-Density Polyethylene (HDPE) carboy labeled "Hazardous Waste - Toxic Organic."	Fuel Blending / Incineration
Sharps	Needles, glass pipettes, broken vials.	Red Biohazard/Sharps container (labeled "Chemically Contaminated").	Autoclave + Incineration

Hazard Identification & Scientific Rationale

To ensure safety, researchers must understand the causality behind these strict protocols.

ORC-13661 HCl is not a generic chemical; its specific mechanism dictates its handling.

Mechanism of Action & Bioactivity

ORC-13661 acts as a reversible blocker of MET channels in sensory hair cells.^{[1][2]} While it is designed to be otoprotective (preventing aminoglycoside entry), its high affinity for ion channels implies potential off-target effects in aquatic ecosystems if released into the environment.

- Why Incineration? Chemical deactivation (e.g., bleach/oxidation) is not validated for this specific thiophene-urea carboxamide scaffold. Oxidation may produce unknown chlorinated byproducts. Thermal destruction guarantees the breakdown of the pharmacophore.

Chemical Properties (The "HCl" Factor)

The hydrochloride salt form (HCl) increases water solubility compared to the free base.

- Risk: High water solubility increases the risk of rapid dispersion if spilled on wet surfaces or if entered into water tables.
- Mitigation: Spill cleanup must use dry absorbents (not wet mopping) to prevent uncontrolled solubilization and spreading.

Detailed Disposal Protocols

Protocol A: Solid Waste Management

Applicability: Expired powder, contaminated PPE, and bench consumables.

- Segregation: Do not mix with general lab trash or non-contaminated recycling.
- Primary Containment: Place waste into a clear 4-mil polyethylene bag. Seal with tape.
- Secondary Containment: Place the sealed bag into a rigid container (Yellow Bin) specifically marked for "Incineration Only" or "Trace Chemo/Drug Waste."
- Labeling: Affix a label reading: Contains **ORC-13661 HCl**. Toxic/Bioactive.[1][3] DO NOT AUTOCLAVE. (Note: Autoclaving is for biologicals; it does not destroy this chemical and may volatilize it).

Protocol B: Liquid Waste (Stock Solutions & Media)

Applicability: DMSO stocks, aqueous dilutions, and cell culture supernatant.

- Solvent Compatibility: Determine the primary solvent.
 - DMSO/Methanol Stocks: Segregate into "Halogenated" or "Non-Halogenated" organic waste streams based on the solvent (ORC-13661 itself contains Chlorine, but trace amounts usually allow "Non-Halogenated" classification unless the solvent is Chloroform/DCM).
 - Aqueous Solutions: Adjust pH to neutral (6-8) if highly acidic due to HCl content, then collect in a carboy labeled "Aqueous Waste with Toxic Organic Contaminants."
- Precipitation Check: If the solution is mixed with other reagents, watch for precipitation. Do not fill carboys >90% full.

- Documentation: The waste manifest must explicitly list "ORC-13661" to alert the disposal facility of bioactive content.

Emergency Spill Response (Self-Validating System)

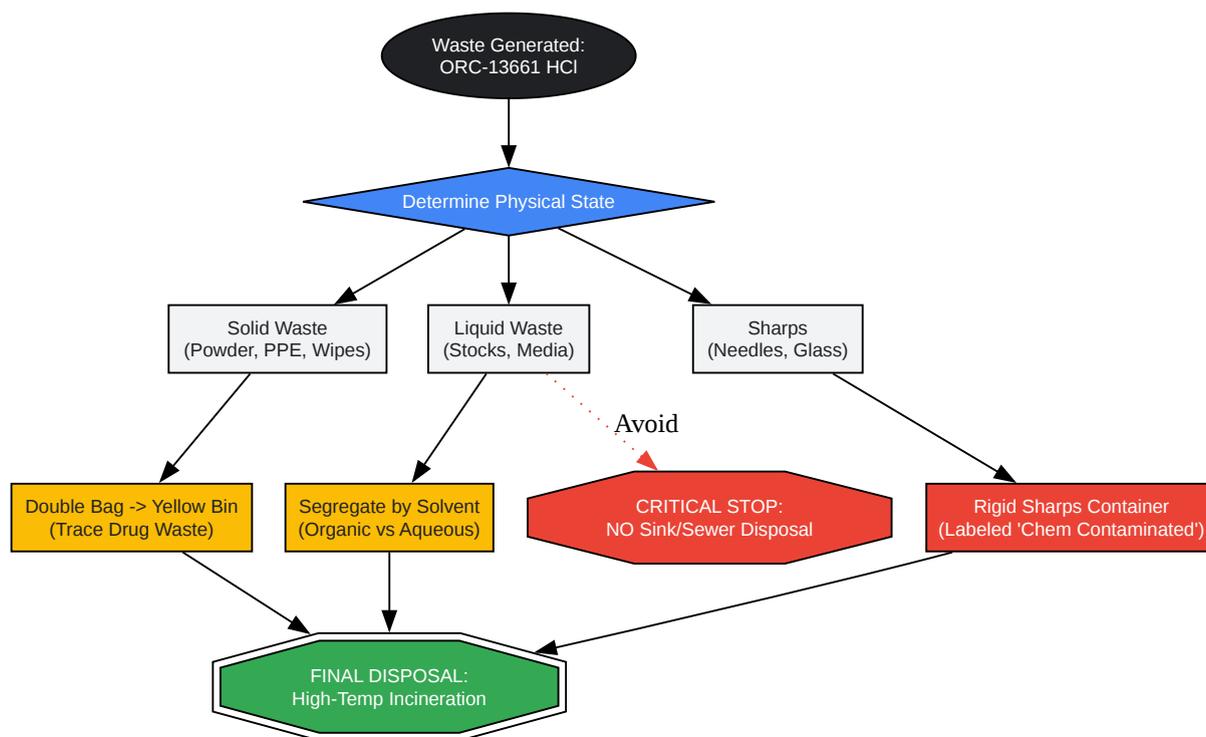
This protocol uses a "Stop-Assess-Act" logic loop to ensure safety before cleanup begins.

Scenario: 50 mg of **ORC-13661 HCl** powder spilled on the benchtop.

- STOP & ALERT: Evacuate the immediate 10-foot radius. Notify lab personnel.
- ASSESS (PPE Check):
 - Respiratory: N95 or P100 respirator (powder inhalation risk).
 - Dermal: Double nitrile gloves + Lab coat + Safety goggles.
- ACT (Dry Cleanup):
 - Step 1: Cover spill with a dry absorbent pad or chemically inert powder (e.g., Vermiculite). Do not spray water directly on the powder.
 - Step 2: Gently sweep/scoop material into a wide-mouth jar.
 - Step 3: Wipe the area with a solvent-dampened paper towel (Ethanol or DMSO) to solubilize and remove residue.
 - Step 4: Wash the surface with soap and water only after visible powder is removed.
 - Step 5: Dispose of all cleanup materials as Solid Hazardous Waste (Protocol A).

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision matrix for disposing of **ORC-13661 HCl**, ensuring no bioactive material enters the municipal water supply.



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Figure 1: Waste stream decision matrix for **ORC-13661 HCl**. Note the absolute prohibition of sewer disposal for liquid waste.

Regulatory Framework (RCRA & EPA)[4][5][6][7]

While ORC-13661 is a research compound and may not yet have a specific "P-list" or "U-list" designation under the US Resource Conservation and Recovery Act (RCRA), best practice dictates treating it as a Commercial Chemical Product (CCP).

- Precautionary Principle: In the absence of a specific listing, the generator must determine if the waste exhibits characteristics of toxicity (40 CFR 261.24). Given its potent biological

activity (MET channel blockade), it fits the criteria for "Non-RCRA Regulated Hazardous Waste" which many institutions voluntarily manage as fully hazardous to minimize liability.

- EPA Subpart P (Healthcare): If your facility is a healthcare provider, this compound falls under the "Hazardous Waste Pharmaceuticals" rule (40 CFR Part 266 Subpart P), which strictly bans sewerage.

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